

Core Principle: Hazard Assessment of Dextrose-13C6

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Compound of Interest

Compound Name: Dextrose-13C6

CAS No.: 74134-89-7

Cat. No.: B118602

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The foundation of any disposal procedure is a thorough hazard assessment. For **Dextrose-13C6**, this assessment is straightforward.

- **Chemical Identity:** Dextrose, or D-glucose, is a simple sugar. Multiple Safety Data Sheets (SDS) classify it as a non-hazardous substance under the Occupational Safety and Health Administration (OSHA) Hazard Communication Standard and the Globally Harmonized System (GHS).[1][2][3] It is not considered a dangerous good for transport.[4]
- **Isotopic Label:** The "-13C6" designation indicates that all six carbon atoms in the dextrose molecule have been replaced with the Carbon-13 (¹³C) isotope. It is crucial to understand that ¹³C is a stable, non-radioactive isotope of carbon.[5][6] Unlike radioactive isotopes (e.g., ¹⁴C or ³H), stable isotopes do not decay or emit radiation.[6]

Therefore, the health and safety considerations for **Dextrose-13C6** are assumed to be identical to those of standard, unlabeled dextrose.[5] The presence of the ¹³C isotope does not confer any additional chemical, biological, or radiological hazard, a fact that is central to its disposal.

The Primary Directive: Waste Characterization and Segregation

The most critical step in the disposal process is determining if the **Dextrose-13C6** waste is pure or has been mixed with other substances during your experimental workflow. The disposal route is dictated not by the **Dextrose-13C6** itself, but by any hazardous contaminants it may have come into contact with.^[7] If a non-hazardous substance is mixed with a hazardous one, the entire mixture must be treated as hazardous waste.^[7]

Before proceeding, you must answer this question: Is the **Dextrose-13C6** waste mixed with any hazardous materials (e.g., solvents, cytotoxic agents, strong acids/bases, heavy metals)?

Step-by-Step Disposal Protocols

Follow the appropriate protocol below based on your waste characterization. Regardless of the pathway, always handle laboratory chemicals with caution and wear appropriate Personal Protective Equipment (PPE), including safety glasses and gloves.^{[1][8]}

Protocol A: Disposal of Uncontaminated Dextrose-13C6

This protocol applies only to pure **Dextrose-13C6** or its solutions in non-hazardous buffers (e.g., water, saline).

For Solid, Uncontaminated **Dextrose-13C6**:

- Containment: Ensure the solid waste is in a sealed, clearly labeled container.
- Quantity Assessment:
 - Small Quantities: For minor amounts (typically a few grams, as per institutional guidelines), the sealed container can often be disposed of in the regular laboratory solid waste stream.^[7]
 - Large Quantities: For bulk amounts, consult your institution's Environmental Health & Safety (EHS) office or a licensed professional waste disposal service.^{[5][9]} This ensures compliance with local and state regulations for solid waste.^[10]

For Aqueous Solutions of Uncontaminated **Dextrose-13C6**:

- Dilution: Ensure the solution is dilute.
- Sink Disposal: This waste can typically be disposed of down a sanitary sewer drain.[\[1\]](#)[\[7\]](#)
- Flushing: Flush the drain with copious amounts of water (a 20-fold excess is a common guideline) during and after disposal. This is a critical step to prevent accumulation in the plumbing and ensure adequate dilution into the wastewater system.

Protocol B: Disposal of Contaminated Dextrose-13C6

If the **Dextrose-13C6** waste is mixed with any hazardous substance, it must be managed as hazardous chemical waste. The hazard characteristics of the contaminant now define the entire waste stream.

- Do Not Dispose Down the Drain or in Regular Trash.[\[11\]](#)
- Containment: Transfer the waste into a compatible, leak-proof hazardous waste container.
[\[12\]](#) Chemical compatibility is key; for example, do not store corrosive waste in a metal can.
- Labeling: The container must be clearly and accurately labeled. Your institution's EHS office will provide specific labels, which typically require:[\[12\]](#)[\[13\]](#)
 - The words "Hazardous Waste."
 - The full chemical names of all constituents (e.g., "**Dextrose-13C6**, Methanol, Acetonitrile").
 - The approximate percentage of each constituent.
 - The relevant hazard characteristics (e.g., Flammable, Corrosive, Toxic).
 - The accumulation start date (the date the first drop of waste was added).
- Storage: Keep the waste container sealed when not in use.[\[12\]](#) Store it in a designated satellite accumulation area, which is often within a fume hood and must have secondary containment to capture any potential leaks.[\[13\]](#)

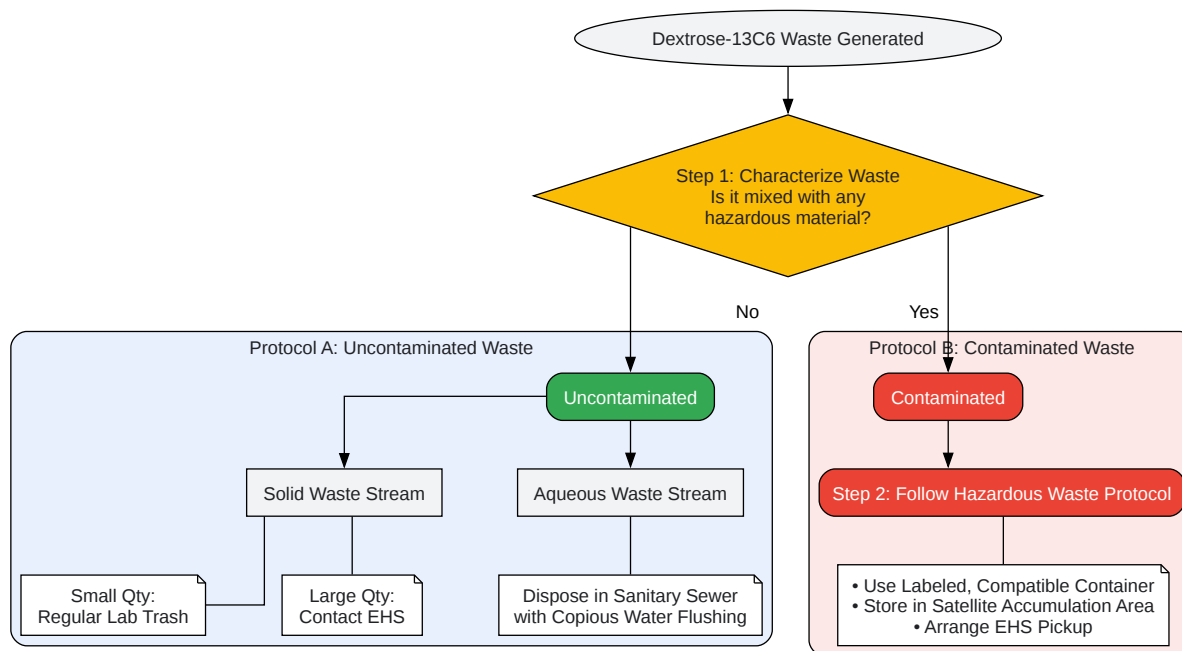
- Pickup and Disposal: Contact your institution's EHS office for pickup. They are trained and equipped to handle the transport and ultimate disposal of hazardous waste in compliance with all federal, state, and local regulations, including the Resource Conservation and Recovery Act (RCRA).[\[10\]](#)[\[14\]](#)

Summary of Disposal Pathways

Waste Form	Contamination Status	Disposal Pathway	Key Causality
Solid	Uncontaminated	Small Quantity: Regular Lab Trash Large Quantity: EHS/Professional Disposal	The material is chemically non-hazardous and poses no threat to standard solid waste streams.
Aqueous Solution	Uncontaminated	Sanitary Sewer with Copious Water Flushing	The material is water-soluble and non-hazardous; flushing ensures adequate dilution in the sewer system.
Any Form	Contaminated with Hazardous Material	Treat as Hazardous Waste via EHS	The waste mixture inherits the hazardous properties of the contaminant, mandating a regulated disposal route.

Dextrose-13C6 Disposal Workflow

The following diagram illustrates the critical decision-making process for the proper disposal of **Dextrose-13C6** waste.



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Caption: Decision workflow for **Dextrose-13C6** disposal.

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